

Rauvotetraphylline C: A Comprehensive Technical Review of Existing Research

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Compound of Interest

Compound Name: Rauvotetraphylline C

Cat. No.: B15592084

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Kunming, China - **Rauvotetraphylline C**, a novel monoterpenoid indole alkaloid, has been identified as part of a group of five new compounds isolated from the aerial parts of *Rauvolfia tetraphylla*. This technical guide provides an in-depth review of the existing literature on **Rauvotetraphylline C** and its related analogues, with a focus on its isolation, structural elucidation, and preliminary biological evaluation. This document is intended for researchers, scientists, and drug development professionals.

Introduction

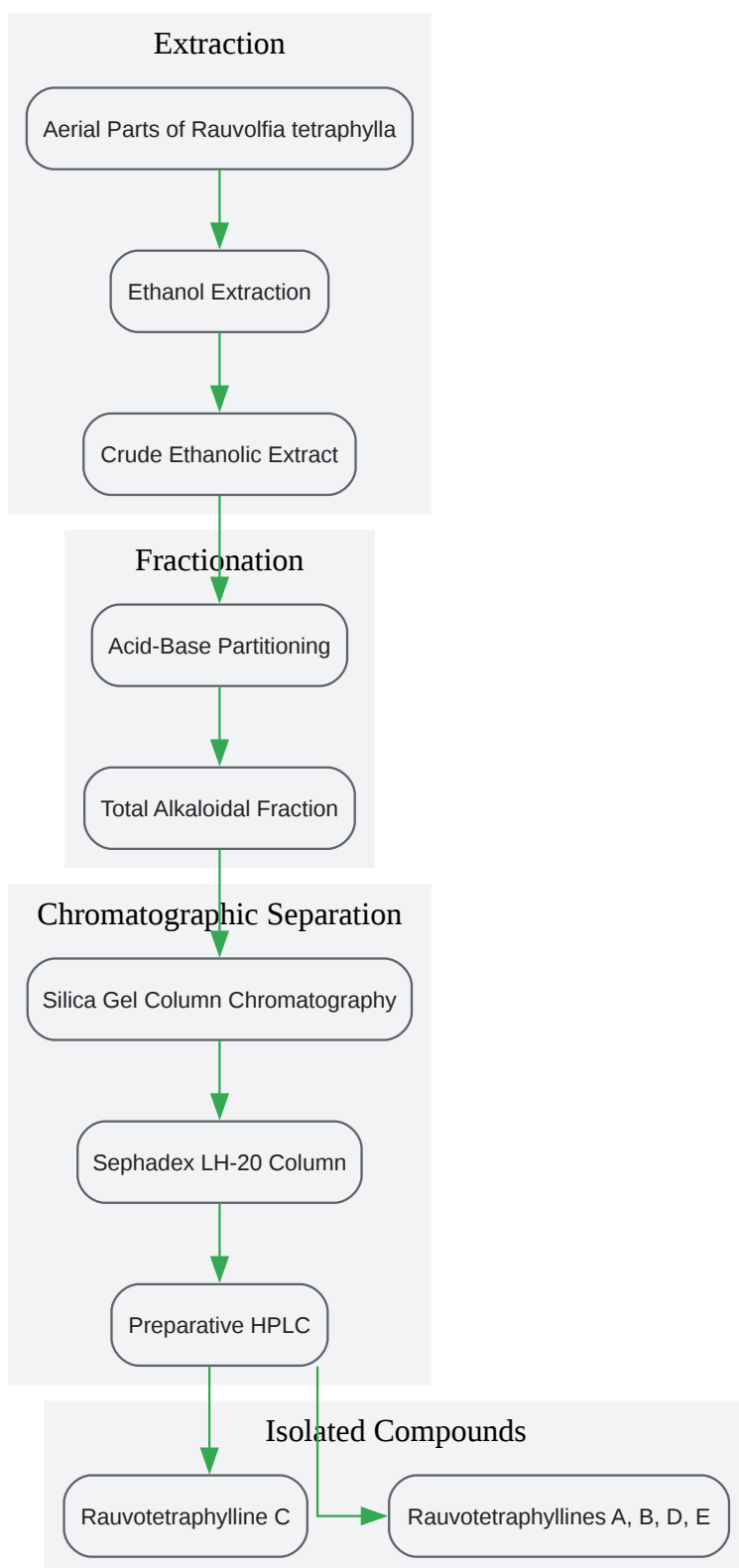
Rauvotetraphylline C is a member of the extensive family of indole alkaloids, a class of naturally occurring compounds with significant pharmacological potential. It was first isolated and characterized in 2012 by a team of researchers led by Yuan Gao from the Kunming Institute of Botany, Chinese Academy of Sciences.^[1] The genus *Rauvolfia* has a long history in traditional medicine for treating conditions such as hypertension and snakebites, owing to its rich composition of bioactive alkaloids.

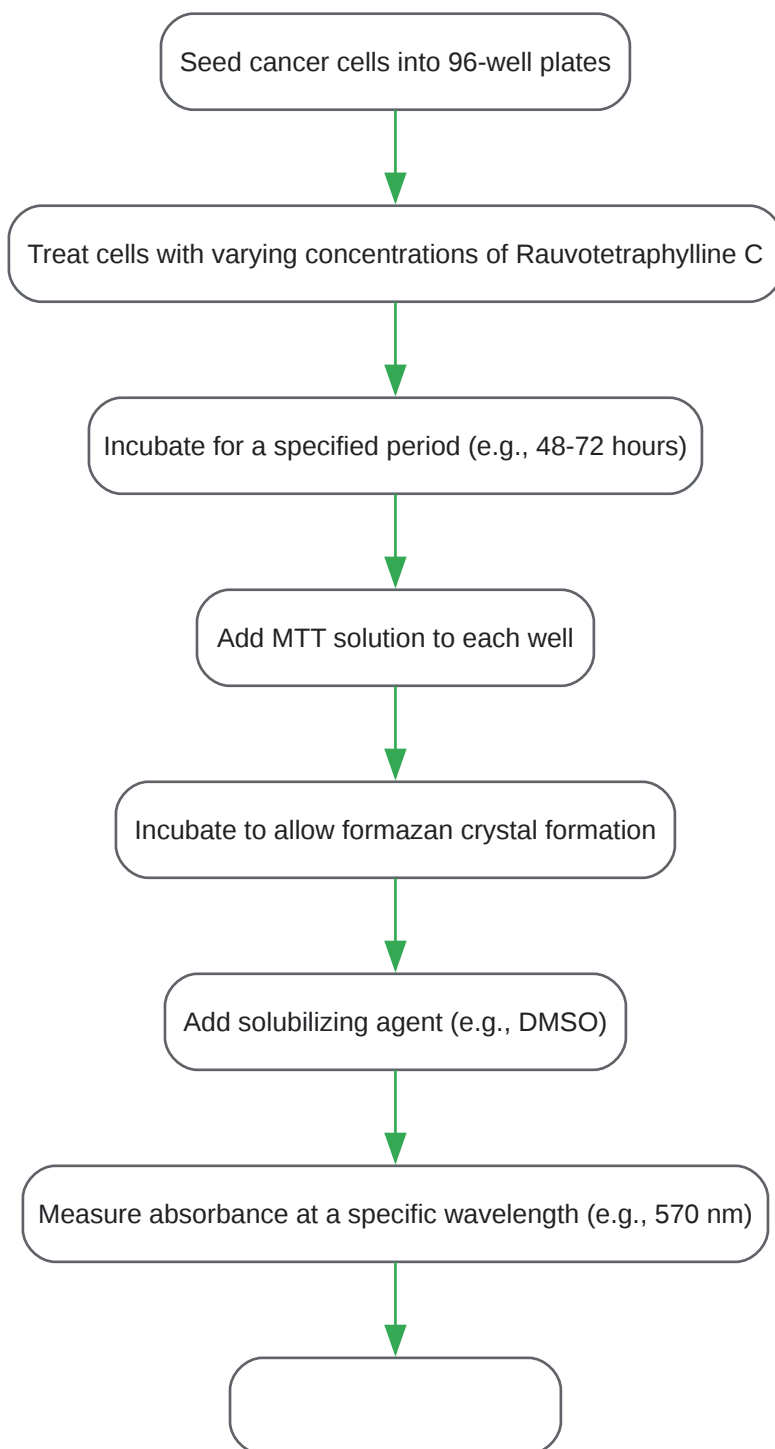
Isolation and Structure Elucidation

Rauvotetraphylline C was isolated from the ethanolic extract of the aerial parts of *Rauvolfia tetraphylla*. The isolation process involved a multi-step chromatographic separation procedure.

Experimental Protocol: Isolation of Rauvotetraphyllines A-E

The following is a generalized workflow for the isolation of **Rauvotetraphylline C** and its analogues, based on typical phytochemical isolation procedures.





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References

- 1. scispace.com [scispace.com]
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